

NCATS-SM1441 solubility in DMSO and culture media

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Compound of Interest

Compound Name: NCATS-SM1441

Cat. No.: B12363791

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NCATS-SM1441 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and handling of **NCATS-SM1441** in DMSO and cell culture media.

Frequently Asked Questions (FAQs)

Q1: What is **NCATS-SM1441** and what is its mechanism of action?

NCATS-SM1441 is a potent and selective inhibitor of lactate dehydrogenase (LDH), with an IC₅₀ of 40 nM.[1][2] LDH is a critical enzyme that catalyzes the conversion of pyruvate to lactate, a final step in the glycolytic pathway.[3][4] By inhibiting LDH, **NCATS-SM1441** reduces the production of lactic acid in cancer cells, which can help to slow or halt their proliferation.[1][2] This makes it a valuable tool for studying cancer metabolism.[1][2]

Q2: What is the solubility of **NCATS-SM1441** in DMSO?

While specific quantitative solubility data for **NCATS-SM1441** in DMSO (e.g., mg/mL or mM) is not consistently provided in publicly available datasheets, it is routinely dissolved in DMSO for in vitro experiments. For biochemical assays, "DMSO-solubilized compound" is commonly used.[3] It is recommended to prepare a high-concentration stock solution in 100% DMSO, which can then be serially diluted.

Q3: How should I prepare a stock solution of **NCATS-SM1441**?

It is recommended to prepare a stock solution of at least 10 mM in 100% DMSO. The table below provides the required mass of **NCATS-SM1441** (Molecular Weight: 550.6 g/mol) to achieve common stock concentrations.

Desired Stock Concentration	Volume of DMSO	Mass of NCATS-SM1441 Required
10 mM	1 mL	5.51 mg
20 mM	1 mL	11.02 mg
50 mM	1 mL	27.55 mg

Q4: How do I dilute the DMSO stock solution into my aqueous cell culture media?

To minimize precipitation when diluting the DMSO stock solution into your aqueous culture media, it is crucial to maintain the final DMSO concentration at a low, non-toxic level, typically below 0.5%, and ideally at or below 0.1%. Rapidly and thoroughly mix the media immediately after adding the compound. It is advisable to perform serial dilutions of the high-concentration DMSO stock in culture media to reach the final desired experimental concentration.

Q5: What are typical working concentrations for **NCATS-SM1441** in cell-based assays?

The optimal working concentration will vary depending on the cell line and the specific experimental endpoint. Based on its potent enzymatic inhibition ($IC_{50} = 40$ nM), typical cell-based assay concentrations would likely range from nanomolar to low micromolar. It is always recommended to perform a dose-response experiment to determine the optimal concentration for your specific model system.

Troubleshooting Guide

Issue: My **NCATS-SM1441** precipitates out of solution after dilution in cell culture media.

Possible Causes and Solutions:

Cause	Recommended Solution
Low Aqueous Solubility	NCATS-SM1441 is a lipophilic molecule and has inherently low solubility in aqueous solutions like cell culture media.
High Final Concentration	The desired working concentration of NCATS-SM1441 may exceed its solubility limit in the final culture media.
High Final DMSO Concentration	While DMSO aids in initial solubilization, high concentrations can be toxic to cells. The goal is to keep the final DMSO concentration as low as possible (ideally $\leq 0.1\%$).
Improper Dilution Technique	Adding a small volume of highly concentrated DMSO stock directly to a large volume of aqueous media without rapid mixing can cause localized high concentrations and immediate precipitation.
Media Components	Components in the cell culture media, such as salts and proteins, can sometimes interact with the compound and reduce its solubility.

Experimental Protocol: Preparing Working Solutions in Culture Media

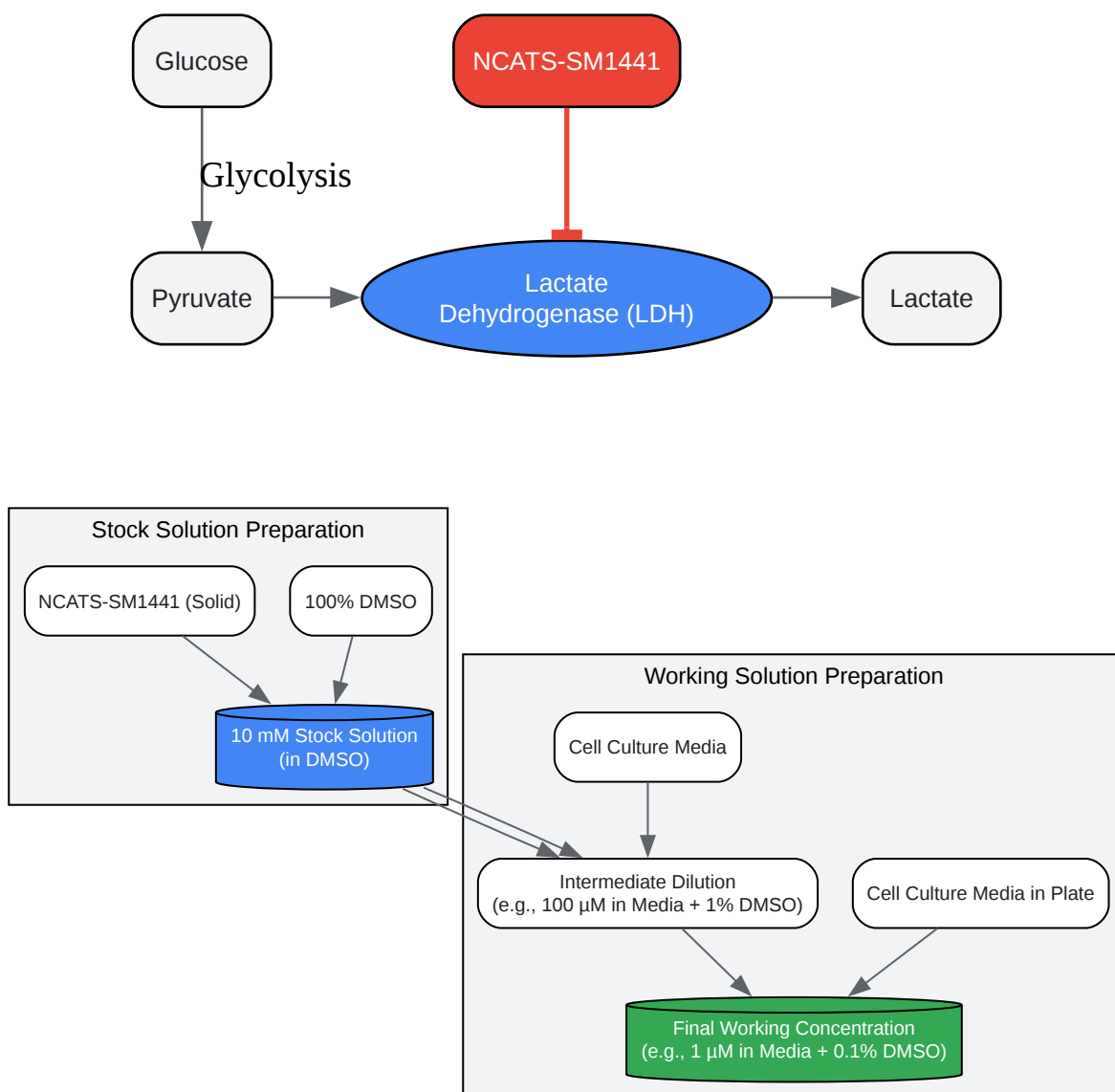
This protocol provides a step-by-step method for preparing working solutions of **NCATS-SM1441** in cell culture media while minimizing the risk of precipitation.

- Prepare a High-Concentration Stock Solution: Dissolve **NCATS-SM1441** in 100% DMSO to create a 10 mM stock solution. Ensure the compound is completely dissolved by vortexing. This stock solution should be stored at -20°C or -80°C .
- Create an Intermediate Dilution: Prepare an intermediate dilution of your stock solution in cell culture media. For example, to achieve a final concentration of $1\text{ }\mu\text{M}$ with a final DMSO concentration of 0.1%, you can add $1\text{ }\mu\text{L}$ of your 10 mM stock solution to $999\text{ }\mu\text{L}$ of culture media to get a $10\text{ }\mu\text{M}$ intermediate solution. Mix thoroughly by pipetting or gentle vortexing.

- Prepare the Final Working Solution: Add the required volume of the intermediate dilution to your cell culture plate wells containing media to achieve the final desired concentration. For instance, to get a final concentration of 1 μM , you would add 100 μL of the 10 μM intermediate solution to 900 μL of media in a well.

Visualizations

Signaling Pathway: Inhibition of Glycolysis by NCATS-SM1441



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